Reactivity Profile of N-Chloromethyl Pyrazoles as Electrophiles[1]

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Compound of Interest

Compound Name:	*1-(chloromethyl)-4-methyl-1H-pyrazole*
CAS No.:	*757152-30-0*
Cat. No.:	*B2425743*

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Executive Summary

N-chloromethyl pyrazoles (e.g., 1-(chloromethyl)-1H-pyrazole hydrochloride) represent a class of reactive "hemiaminal" electrophiles. Unlike standard alkyl halides, the carbon-chlorine bond in these species is significantly activated by the adjacent nitrogen lone pair. This unique electronic structure allows them to function as "soft" alkylating agents that react rapidly with O-, N-, and S-nucleophiles under mild conditions.

In drug development, they are critical for:

- Prodrug Design: Synthesizing N-acyloxymethyl derivatives (via reaction with carboxylates) to improve solubility or permeability.
- Scaffold Linking: Covalently attaching the pyrazole ring—a "privileged structure" in medicinal chemistry—to other pharmacophores.
- Heterocycle Functionalization: Serving as precursors for N-substituted pyrazoles that are difficult to access via direct alkylation.

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Chemical Nature & Mechanistic Basis

Structural Uniqueness

The defining feature of an N-chloromethyl pyrazole is the N–C–Cl linkage. This is not a simple alkyl chloride; it is formally an

-haloamine.

- Ground State: The electronegative chlorine polarizes the bond, creating a significant partial positive charge on the methylene carbon.
- Transition State (Ionization): The adjacent nitrogen lone pair can donate electron density into the C–Cl antibonding orbital (or stabilize the developing carbocation), facilitating the departure of the chloride ion. This results in a resonance-stabilized iminium ion intermediate.

Mechanism of Action

The reactivity lies on the borderline between

and

mechanisms, often described as a "loose

" or

-like pathway depending on the solvent and nucleophile.

- Pathway A (Ionization):
- Pathway B (Displacement): Direct nucleophilic attack on the methylene carbon.

Because the iminium species is a "soft" electrophile, it reacts exceptionally well with soft nucleophiles (thiols, phosphines) and charged hard nucleophiles (carboxylates).

Stability Profile

- Solid State: The hydrochloride salts (e.g., 1-(chloromethyl)pyrazole HCl) are stable solids when stored under desiccation. The protonation of the pyrazole ring reduces the lone pair availability, preventing auto-polymerization.

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- Free Base: The free base is thermally unstable and moisture-sensitive. It hydrolyzes rapidly to N-hydroxymethyl pyrazole and formaldehyde/HCl.
- Handling: Always handle as the hydrochloride salt or generate in situ.

Synthesis of N-Chloromethyl Pyrazoles

The synthesis typically proceeds via the N-hydroxymethyl intermediate, formed by the condensation of the pyrazole with paraformaldehyde.

Reaction Scheme

Experimental Protocol: Synthesis of 1-(Chloromethyl)-1H-pyrazole HCl

Note: This protocol assumes standard Schlenk line techniques due to moisture sensitivity.

Reagents:

- 1H-Pyrazole (1.0 eq)
- Paraformaldehyde (1.2 eq)
- Thionyl Chloride (

) (1.5 eq)
- Solvent: Dichloromethane (DCM) or Chloroform (anhydrous)

Step-by-Step Methodology:

- Hydroxymethylation: Combine 1H-pyrazole and paraformaldehyde in a pressure tube. Heat to 60–80°C (neat or in minimal dioxane) for 2–4 hours until a homogeneous melt/solution forms.
- Isolation (Intermediate): Cool to room temperature. The N-hydroxymethyl pyrazole is often a white solid. It can be used directly without extensive purification.[1]
- Chlorination: Dissolve the N-hydroxymethyl intermediate in anhydrous DCM at 0°C under

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.

- Addition: Dropwise add thionyl chloride. A precipitate may form initially or upon warming.
- Reflux: Allow to warm to room temperature and reflux gently for 1–2 hours to ensure complete conversion and removal of

  .
- Workup: Cool the mixture. Add anhydrous diethyl ether or hexane to precipitate the product fully.
- Filtration: Filter the white solid under inert atmosphere (nitrogen blanket).
- Drying: Dry under high vacuum. Store at -20°C under Argon.

Reactivity Profile & Applications

The following table summarizes the reactivity of N-chloromethyl pyrazoles with various nucleophiles.

Nucleophile Class	Target Product	Mechanism Note	Application
Carboxylates ( )	N-Acyloxymethyl esters	Rapid displacement; often requires mild base ( )	Prodrugs: Cleavable linkers that release the parent acid in vivo.
Amines ( )	N-Aminomethyl pyrazoles	Mannich-base type linkage	Library Synthesis: Linking pyrazole to amine scaffolds.
Thiols ( )	N-Thiomethyl pyrazoles	Very fast reaction (Soft-Soft interaction)	Bioconjugation: Cysteine labeling or sulfur-linked drugs.
Amides/Imides	N-Amidomethyl pyrazoles	Requires stronger base (e.g., NaH)	Protecting Groups: Similar to N-MOM protection.

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Prodrug Synthesis (N-Acyloxymethylation)

This is the most high-value application. The N-chloromethyl pyrazole reacts with a drug containing a carboxylic acid to form an ester. In vivo, esterases cleave the ester, releasing the drug, formaldehyde, and the pyrazole.

Protocol:

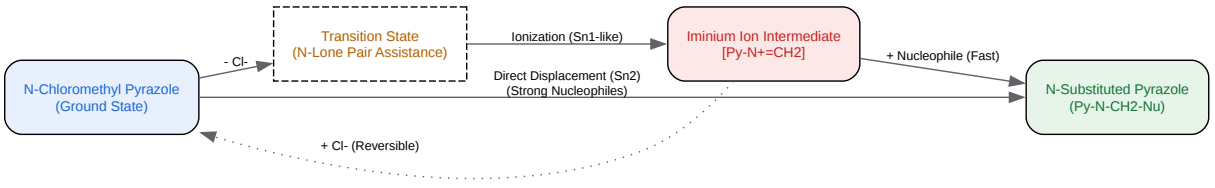
- Dissolve the carboxylic acid (Drug-COOH) in dry DMF.
- Add

  (2.0 eq) and stir for 15 min to generate the carboxylate.
- Add 1-(chloromethyl)pyrazole HCl (1.2 eq).
- Stir at RT for 2–6 hours.
- Quench with water, extract with EtOAc.[2]

Visualizations

Mechanistic Pathway

The following diagram illustrates the ionization equilibrium and the dual reactivity pathways.



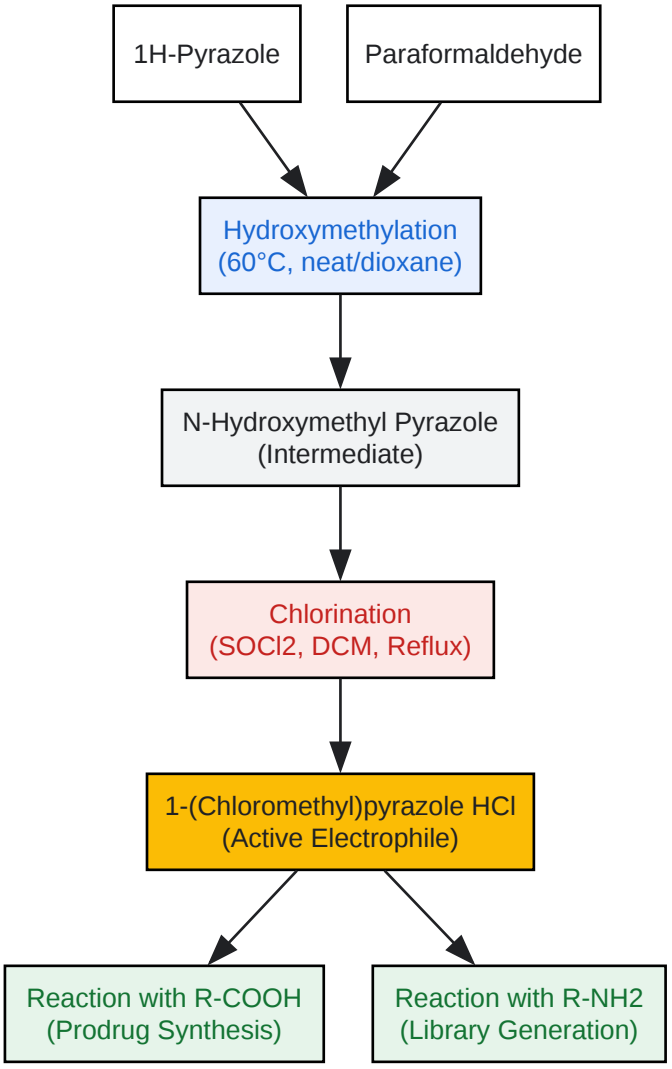
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Caption: The ionization of N-chloromethyl pyrazole to the reactive iminium ion facilitates rapid nucleophilic attack.

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Synthetic Workflow

A flowchart for the preparation and utilization of these electrophiles.



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Caption: Step-by-step workflow from raw materials to the active electrophilic salt and its downstream applications.

Safety & Handling (E-E-A-T)

Critical Hazard Warning:

- Alkylating Agent: Like all nitrogen mustards and

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-haloamines, N-chloromethyl pyrazoles are potent alkylating agents. They must be treated as potential carcinogens and mutagens.

- Lachrymator: The hydrolysis products (formaldehyde and HCl) and the compound itself can be irritating to mucous membranes.

- Protocol: All weighing and reactions must be performed in a fume hood. Double-gloving (Nitrile) is recommended. Quench all glassware and waste with dilute aqueous ammonia or NaOH to destroy residual alkylating activity before disposal.

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